

2-Cyclopropylpropan-2-ol molecular weight and formula

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Compound of Interest

Compound Name: 2-Cyclopropylpropan-2-ol

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In-Depth Technical Guide: 2-Cyclopropylpropan-2-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **2-cyclopropylpropan-2-ol**, a tertiary alcohol of interest in synthetic chemistry and drug discovery.

Core Molecular Data

The fundamental molecular properties of **2-cyclopropylpropan-2-ol** are summarized in the table below, providing a clear reference for researchers.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O	PubChem[1]
Molecular Weight	100.16 g/mol	PubChem[1]
IUPAC Name	2-cyclopropylpropan-2-ol	PubChem[1]
CAS Number	930-39-2	Sigma-Aldrich

Synthesis Protocol: Grignard Reaction

A common and effective method for the synthesis of tertiary alcohols such as **2-cyclopropylpropan-2-ol** is the Grignard reaction.^{[2][3]} This involves the reaction of a Grignard reagent with a suitable ketone. The following protocol outlines the synthesis of **2-cyclopropylpropan-2-ol** from cyclopropyl methyl ketone and a methyl Grignard reagent.

Materials:

- Cyclopropyl methyl ketone
- Methylmagnesium bromide (or chloride) in a suitable ether solvent (e.g., diethyl ether, THF)
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Standard glassware for anhydrous reactions (round-bottom flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser with a drying tube is assembled. The entire apparatus is flame-dried or oven-dried before use to ensure anhydrous conditions.
- **Initial Reagents:** The flask is charged with cyclopropyl methyl ketone dissolved in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Grignard Reagent:** The methylmagnesium bromide solution is added dropwise to the stirred solution of the ketone via the dropping funnel at a rate that maintains a gentle reflux. The reaction is exothermic.

- **Reaction Completion:** After the addition is complete, the reaction mixture is stirred at room temperature or gently refluxed for a period to ensure the reaction goes to completion.
- **Quenching:** The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride while cooling the flask in an ice bath. This will hydrolyze the magnesium alkoxide intermediate.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with two portions of diethyl ether. The combined organic extracts are then washed with brine.
- **Drying and Solvent Removal:** The combined organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by distillation to yield pure **2-cyclopropylpropan-2-ol**.

Analytical Methodology: Gas Chromatography

Gas chromatography (GC) is a powerful technique for the separation and analysis of volatile compounds like alcohols.^{[4][5][6]}

Instrumentation:

- Gas chromatograph equipped with a flame ionization detector (FID).
- A capillary column suitable for alcohol analysis (e.g., a polar stationary phase).

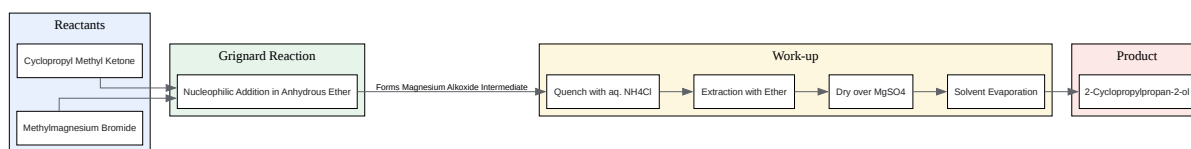
Procedure:

- **Sample Preparation:** A dilute solution of the synthesized **2-cyclopropylpropan-2-ol** is prepared in a suitable volatile solvent (e.g., isopropanol).
- **Injection:** A small volume (typically 1 μL) of the prepared sample is injected into the GC.
- **Separation:** The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through the column, where separation occurs based on the compound's boiling point and interaction with the stationary phase.

- **Detection:** The separated components are detected by the FID, which generates a signal proportional to the amount of the analyte.
- **Analysis:** The retention time of the peak corresponding to **2-cyclopropylpropan-2-ol** can be used for qualitative identification by comparing it to a known standard. The area of the peak is proportional to the concentration and can be used for quantitative analysis.

Workflow and Pathway Visualizations

The following diagrams illustrate the key processes described in this guide.



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Caption: Synthesis workflow for **2-cyclopropylpropan-2-ol** via Grignard reaction.



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Caption: Experimental workflow for the analysis of **2-cyclopropylpropan-2-ol** by Gas Chromatography.

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